

Chlorthion degradation pathways in soil and water environments

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Compound of Interest

Compound Name:	Chlorthion
Cat. No.:	B1581421

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Chlorthion Degradation in Soil and Water: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Chlorthion is an organophosphate insecticide that has been used for the control of a wide range of agricultural and household insects. Understanding its environmental fate, particularly its degradation pathways in soil and water, is crucial for assessing its ecological impact and potential for contamination. This technical guide provides an in-depth overview of the known degradation mechanisms of **Chlorthion**, supported by quantitative data, detailed experimental protocols, and visual representations of the core processes.

Core Degradation Pathways

Chlorthion is susceptible to degradation through several pathways, with hydrolysis being the most prominently documented. Abiotic and biotic processes contribute to its transformation in both soil and water environments.

Hydrolysis in Water

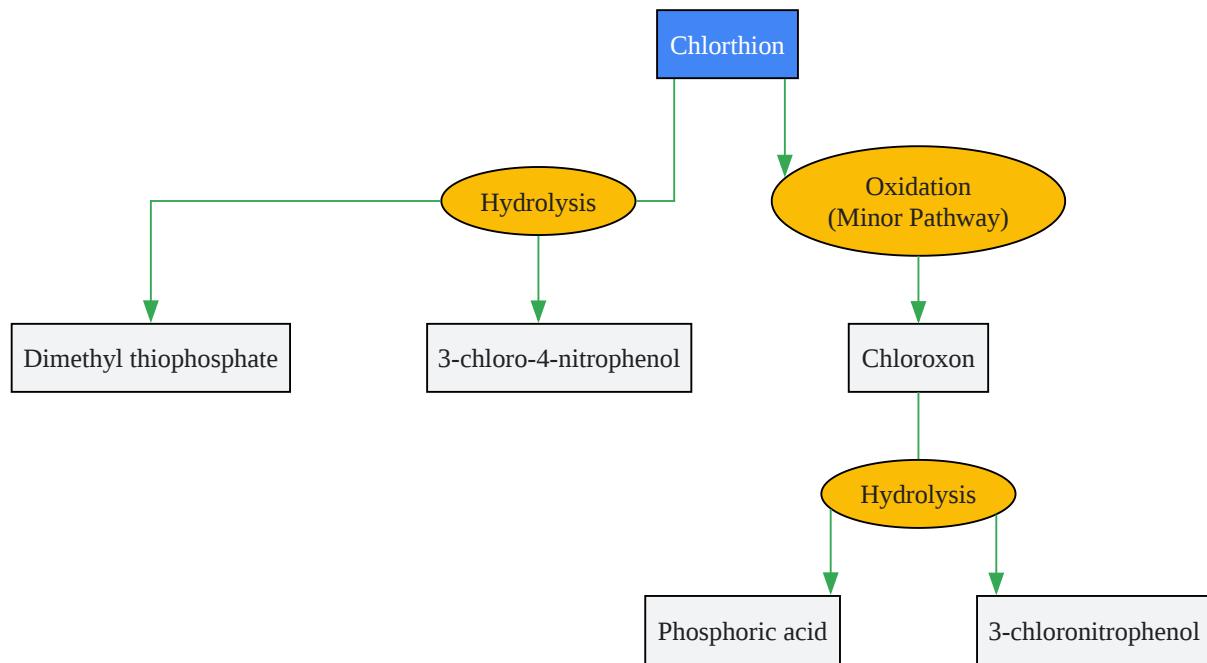
The primary degradation pathway for **Chlorthion** in aqueous environments is hydrolysis. This process involves the cleavage of the phosphate ester bond, leading to the formation of less

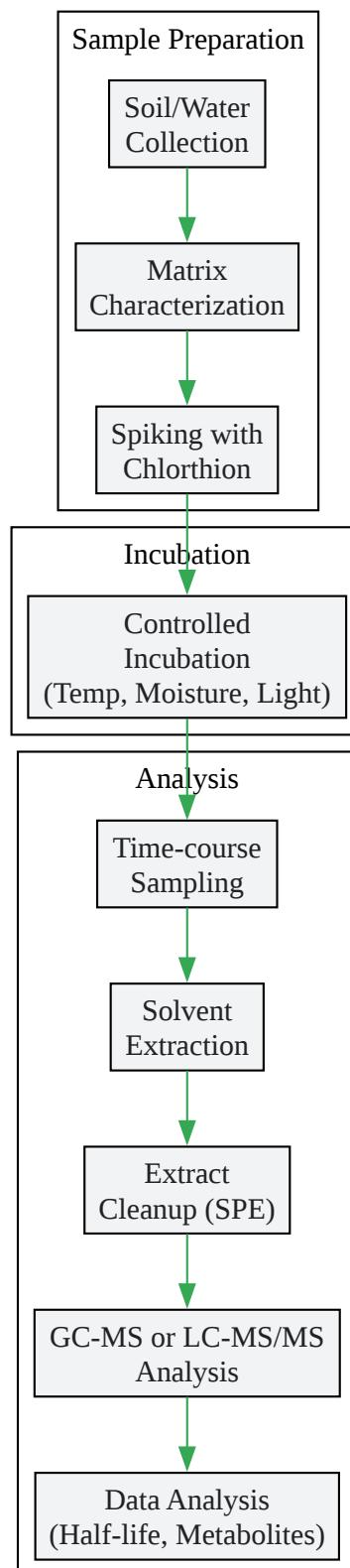
complex and generally less toxic compounds. The reaction is significantly influenced by temperature.[1]

The main products of **Chlorthion** hydrolysis are:

- Dimethyl thiophosphate[1]
- 3-chloro-4-nitrophenol[1]

A minor hydrolysis pathway also exists, involving oxidation to the phosphate analogue (Chloroxon) followed by hydrolysis to phosphoric acid and 3-chloronitrophenol.[1][2]



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References

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